

Inter-laboratory validation of oseltamivir acid quantification assays

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Compound of Interest

Compound Name: *Oseltamivir acid*

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An Inter-laboratory Comparison of **Oseltamivir Acid** Quantification Assays

This guide provides a comparative overview of various liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of **oseltamivir acid** (oseltamivir carboxylate), the active metabolite of oseltamivir, in human plasma. The data presented is compiled from several independent laboratory validations and is intended to guide researchers, scientists, and drug development professionals in selecting and implementing appropriate bioanalytical assays.

Comparative Performance of Oseltamivir Acid Quantification Assays

The following tables summarize the quantitative performance of different LC-MS/MS methods developed for the quantification of oseltamivir and its active metabolite, **oseltamivir acid**. These methods are crucial for pharmacokinetic and bioequivalence studies.

Table 1: Oseltamivir Quantification Assay Performance

Parameter	Method 1[1] [2]	Method 2[3]	Method 3[4] [5]	Method 4[6]	Method 5[7]
Linearity Range (ng/mL)	0.52 - 207.00	0.5 - 200	0.3 - 200	0.34 - 1000	5 - 1500
Lower Limit of Quantification (LLOQ) (ng/mL)	0.52	0.5	0.30	0.34	5
Accuracy (%)	91 - 102	Not explicitly stated	97 - 105	95 - 110	≤15% RSD
Precision (%RSD)	0.9 - 13.7	Not explicitly stated	<10	2.2 - 11.0	≤15%
Extraction Recovery (%)	Not explicitly stated	94.4	≥89	Not explicitly stated	92.8

Table 2: **Oseltamivir Acid** (Carboxylate) Quantification Assay Performance

Parameter	Method 1[1] [2]	Method 2[3]	Method 3[8]	Method 4[6]	Method 5[7]
Linearity Range (ng/mL)	4.08 - 1200.00	2.0 - 800	10.8 - 1251.8	0.34 - 1000	20 - 1500
Lower Limit of Quantification (LLOQ) (ng/mL)	4.08	2.0	Not explicitly stated	0.34	20
Accuracy (%)	88 - 109	Not explicitly stated	Not explicitly stated	95 - 110	≤15% RSD
Precision (%RSD)	0.5 - 8.2	Not explicitly stated	Not explicitly stated	2.2 - 11.0	≤15%
Extraction Recovery (%)	Not explicitly stated	92.7	Not explicitly stated	Not explicitly stated	100.2

Experimental Protocols

The methodologies employed in these validation studies share common principles of bioanalytical method development, as outlined by regulatory bodies like the FDA. A general workflow is depicted below.



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Bioanalytical method validation workflow.

Detailed Methodologies of Cited Assays

Method 1: LC-MS/MS with Solid Phase Extraction[1][2]

- Sample Preparation: Solid phase extraction (SPE).
- Chromatography: Reversed-phase C18 column with a stepwise gradient of 0.05% formic acid and methanol, or a cation-exchange column with an isocratic mobile phase of 7 mM Ammonium formate (pH 3.5 ± 0.2) and methanol (50:50, v/v).
- Detection: Triple quadrupole mass spectrometer in positive ionization mode.
- Internal Standards: Deuterated oseltamivir and oseltamivir carboxylate.

Method 2: LC-MS/MS with Solid Phase Extraction[3]

- Sample Preparation: Solid phase extraction (SPE) from 200 μ L human plasma.
- Chromatography: Symmetry C18 column (100 mm $\times$ 4.6 mm, 5 μ m) with an isocratic mobile phase of 10 mM ammonium formate and acetonitrile (30:70, v/v). The run time was 2.0 minutes.
- Detection: Triple quadrupole mass spectrometer using multiple reaction monitoring (MRM) in positive ionization mode.
- Internal Standards: Deuterated analogs of oseltamivir and oseltamivir carboxylate.

Method 3: HPLC-MS/MS with Liquid-Liquid Extraction[4][5]

- Sample Preparation: Liquid-liquid extraction with ethyl acetate.
- Chromatography: The total analysis time was 3.2 minutes.
- Detection: Tandem mass spectrometry with electrospray ionization in selected reaction monitoring mode.
- Internal Standard: Venlafaxine.

Method 4: HPLC-MS/MS with Protein Precipitation[6]

- Sample Preparation: Simple protein precipitation from a small plasma volume (30 μ L). Sodium fluoride was used to prevent hydrolysis of oseltamivir.
- Chromatography: Agilent Eclipse Plus C18 column (50 mm $\times$ 2.1 mm, 5.0 μ m) with a pulse gradient mobile phase of methanol/water with 2.5 mM formic acid.
- Detection: AB SCIEX 3000 triple quadrupole mass spectrometer with a turbo ion spray (ESI) source.
- Internal Standards: Stable-isotope internal standards.

Method 5: Dried Blood Spot (DBS) UHPLC-MS/MS[7]

- Sample Preparation: Dried blood spot (DBS) analysis, requiring a minimum sample volume.
- Chromatography: Ultra high-performance liquid chromatography (UHPLC).
- Detection: Triple quadrupole mass spectrometer.
- Internal Standards: Not explicitly stated.

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